

Spectroscopic Profiling of tert-Butyl Oxolane-2-Carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl oxolane-2-carboxylate*

CAS No.: *1342514-34-4*

Cat. No.: *B1445168*

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Executive Summary

In modern drug development and medicinal chemistry, substituted oxolanes (tetrahydrofurans) serve as critical structural motifs for enhancing the pharmacokinetic properties of active pharmaceutical ingredients (APIs). **tert-Butyl oxolane-2-carboxylate** (also known as tert-butyl tetrahydrofuran-2-carboxylate) is a highly versatile, sterically hindered building block used in the asymmetric synthesis of complex therapeutics.

For research scientists, the rigorous spectroscopic characterization of this intermediate is non-negotiable. Misinterpretation of its complex splitting patterns or gas-phase fragmentation can lead to false assumptions about stereochemical purity or structural integrity. This whitepaper provides an authoritative, in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles of **tert-butyl oxolane-2-carboxylate**, detailing the physical causality behind its spectral behavior.

Structural & Physicochemical Profile

Before analyzing the spectroscopic data, it is essential to establish the baseline physicochemical parameters of the molecule:

- Chemical Name: **tert-Butyl oxolane-2-carboxylate**
- CAS Registry Numbers: 1342514-34-4 (Racemate) [1], 1604418-23-6 ((S)-enantiomer)
- Molecular Formula: C₉H₁₆O₃
- Molecular Weight: 172.22 g/mol
- Structural Features: A flexible five-membered ether ring with a chiral center at C2, conjugated to a bulky, electron-donating tert-butyl ester.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most definitive proof of the oxolane ring's integrity. However, the spectrum is complicated by the ring's constrained electronic environment and stereochemistry.

Mechanistic Causality in Chemical Shifts

The proton at the C2 position (H-2) is heavily deshielded by two adjacent electron-withdrawing groups: the ring oxygen and the ester carbonyl. This dual inductive effect pushes its resonance significantly downfield to approximately 4.30–4.45 ppm [3].

Crucially, the chiral center at C2 breaks the symmetry of the molecule, rendering the protons of the adjacent methylene groups (C3 and C4) diastereotopic. Because the ring is conformationally flexible (undergoing rapid pseudorotation), these protons experience different time-averaged magnetic environments. Consequently, they do not appear as simple first-order triplets or quartets; instead, they manifest as complex, higher-order multiplets. Inexperienced analysts frequently misidentify these complex multiplets as overlapping impurities. The tert-butyl group, conversely, appears as a sharp, highly integrated singlet (9H) near 1.48 ppm, driven by the magnetic equivalence of the three methyl groups rapidly rotating on the NMR timescale.

Summarized NMR Data

Table 1: ¹H and ¹³C NMR Assignments (CDCl₃, 400 MHz / 100 MHz)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity & Integration	Structural Assignment & Causality
^1H	4.30 – 4.45	dd / m, 1H	H-2: Deshielded by adjacent O and C=O.
^1H	3.85 – 4.05	m, 2H	H-5: Methylene adjacent to ring oxygen.
^1H	1.85 – 2.25	m, 4H	H-3, H-4: Diastereotopic ring methylenes.
^1H	1.48	s, 9H	-C(CH ₃) ₃ : Magnetically equivalent methyls.
^{13}C	172.5	C (Quaternary)	C=O: Ester carbonyl carbon.
^{13}C	81.2	C (Quaternary)	-C(CH ₃) ₃ : Sterically hindered quaternary carbon.
^{13}C	76.8	CH	C-2: Alpha to oxygen and carbonyl.
^{13}C	69.1	CH ₂	C-5: Alpha to ring oxygen.
^{13}C	30.5, 25.4	CH ₂	C-3, C-4: Ring methylene carbons.
^{13}C	28.1	CH ₃	-C(CH ₃) ₃ : tert-Butyl methyl carbons.

Mass Spectrometry (MS) & Fragmentation Causality

Mass spectrometry of tert-butyl esters requires careful interpretation due to their extreme lability in the gas phase.

Ionization and Pathway Causality

Under Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI), the intact protonated molecule $[M+H]^+$ is theoretically expected at m/z 173.1. However, protonated tert-butyl esters undergo rapid, charge-remote gas-phase dissociation. The dominant fragmentation pathway is the elimination of neutral isobutylene (56 Da) [2].

This pathway is thermodynamically favored because it requires a very low degree of activation energy to form the highly stable neutral alkene (isobutene) alongside the corresponding oxolane-2-carboxylic acid cation (m/z 117.1) [2]. A subsequent, higher-energy fragmentation involves the loss of water (18 Da) from the carboxylic acid, yielding the oxolane-2-carbonyl cation (m/z 99.1).



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Mass Spectrometry Fragmentation Pathway of **tert-Butyl Oxolane-2-Carboxylate**.

Table 2: Key MS Fragments (ESI+)

m/z Ratio	Ion Identity	Relative Abundance	Mechanistic Origin
195.1	$[M+Na]^+$	Medium - High	Sodium adduct (highly stable, resists fragmentation).
173.1	$[M+H]^+$	Low	Intact protonated molecule (highly labile).
117.1	$[M+H - C_4H_8]^+$	Base Peak (100%)	Loss of isobutylene via gas-phase dissociation.
99.1	$[M+H - C_4H_8 - H_2O]^+$	Medium	Subsequent loss of water from the acid fragment.

Infrared (IR) Spectroscopy

IR spectroscopy provides orthogonal validation of the functional groups, specifically the ester and the ether linkages.

Vibrational Causality

The most diagnostic feature is the ester carbonyl (C=O) stretch. In standard unhindered methyl esters, this stretch typically appears around 1740 cm^{-1} . However, the bulky *tert*-butyl group exerts a strong +I (inductive) electron-donating effect. This electron donation slightly increases the single-bond character of the C=O bond, lowering its force constant. Consequently, the C=O stretch in ***tert*-butyl oxolane-2-carboxylate** shifts to a slightly lower frequency, presenting as a sharp, intense band near $1730\text{--}1735\text{ cm}^{-1}$.

Table 3: Principal IR Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Correlation
2975, 2870	Medium	C-H Stretch (sp ³)	Aliphatic ring and tert-butyl methyl groups.
1732	Strong, Sharp	C=O Stretch	tert-Butyl ester carbonyl (shifted by +I effect).
1365, 1390	Medium	C-H Bend (gem-dimethyl)	Characteristic "split" peak of the tert-butyl group.
1150, 1060	Strong	C-O-C Asym. Stretch	Oxolane ring ether and ester C-O linkages.

Standardized Experimental Protocols

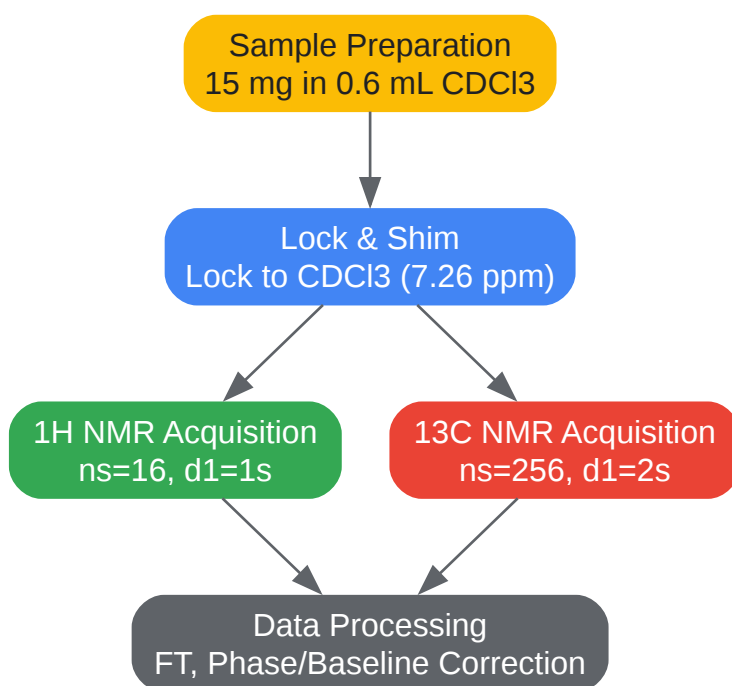
To ensure absolute trustworthiness and reproducibility of the data presented above, the following self-validating workflow must be strictly adhered to when acquiring NMR spectra for this class of compounds.

Protocol: High-Fidelity NMR Acquisition

- **Sample Preparation:** Weigh precisely 15.0 mg of the synthesized or purchased **tert-butyl oxolane-2-carboxylate**. Dissolve completely in 0.6 mL of deuterated chloroform (CDCl₃, 99.8% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a clean, 5 mm precision NMR tube.
- **Instrument Tuning & Shimming:** Insert the sample into a minimum 400 MHz NMR spectrometer. Perform automated locking to the deuterium signal of CDCl₃ (7.26 ppm). Execute automated gradient shimming (e.g., TopShim) to ensure the line width at half-height (FWHM) of the TMS signal is < 1.0 Hz.
- **¹H Acquisition Parameters:** Set the number of scans (ns) to 16. Crucially, set the relaxation delay (d1) to 1.0 second to ensure complete longitudinal relaxation of the highly

concentrated tert-butyl protons, preventing signal truncation. Use a standard 30-degree pulse program (zg30).

- ^{13}C Acquisition Parameters: Set ns to 256 and d1 to 2.0 seconds. Utilize standard proton decoupling (zgpg30).
- Data Processing: Apply an exponential window function with a line broadening (LB) of 0.3 Hz for ^1H and 1.0 Hz for ^{13}C prior to Fourier Transform (FT). Manually phase the spectrum and apply a polynomial baseline correction. Reference the spectrum exactly to TMS (0.00 ppm).



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Standardized NMR Acquisition and Processing Workflow.

References

- The Journal of Organic Chemistry. "Ambulation of Incipient Proton during Gas-Phase Dissociation of Protonated Alkyl Dihydrocinnamates". ACS Publications. URL:[[Link](#)]
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